

drug-induced lymphocyte stimulation test 5-ASA allergy

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Compound Focus: 5-Aminosalicylic Acid

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DLST Performance & Clinical Utility

The table below summarizes the key quantitative findings on DLST's performance in diagnosing 5-ASA (mesalamine) allergy from recent studies.

| Study Focus / Metric | Findings | Citation |
|--|--|----------------|
| Sensitivity | 24.0% (AE+ group, n=24); 51% (n=28 patients with allergy) | [1] [2] |
| Specificity | 80.5% (AE- group, n=80) | [1] |
| False-Positive Rate | 19.5% | [1] |
| False-Negative Rate | 76.0% | [1] |
| Stimulation Index (SI) - Positive Threshold | SI > 180% | [3] [1] [4] |
| Association with Intolerance | Positive DLST for the first 5-ASA (OR: 2.300; p=0.002) and mean DLST for various formulations (OR: 2.667; p=0.007) are significantly associated with mesalamine intolerance. | [3] [5] |

| Study Focus / Metric | Findings | Citation |
|--------------------------------------|--|----------------|
| Association with Retreatment Failure | Higher DLST values for the first 5-ASA (median 174% vs 88%; p=0.026) and mean DLST (median 170.3% vs 118.5%; p=0.040) are associated with retreatment failure. | [3] [5] [4] |

Detailed DLST Experimental Protocol

The following methodology is compiled from the cited studies, which used the commercial laboratory SRL, Inc. (Japan) for test execution [3] [1] [2].

- **Principle:** The test measures the proliferative response of a patient's lymphocytes to a target drug *in vitro*. Lymphocyte proliferation is quantified by the uptake of ³H-thymidine into newly synthesized DNA [3] [1].
- **Key Reagent:** ³H-thymidine [3] [1].
- **Sample Collection:** Collect **5 mL to 20 mL** of whole blood from the patient into **heparinized blood collection tubes** [3] [1]. One study notes that **5 mL of blood is required per additional tablet or capsule formulation** being tested [2].
- **Lymphocyte Isolation:** Isolate lymphocytes from the whole blood using **density gradient centrifugation** [3] [1].
- **Cell Culture:**
 - Suspend the isolated lymphocytes in **RPMI 1640 culture medium**.
 - Culture the cells with and without (control) the suspect **mesalamine formulation(s)** for **72 hours** [3] [1].
- **Radioisotope Incorporation:** Add **³H-thymidine** to the culture medium and incubate for an additional **16 hours** [3] [1].
- **Measurement:** Measure the radioactivity (counts per minute, cpm) of the incorporated ³H-thymidine in the lymphocytes.
- **Calculation & Interpretation:**
 - Calculate the **Stimulation Index (SI)** using the formula: **SI (%) = (cpm in drug-treated sample / cpm in control sample) × 100**.
 - A test is considered **positive** if the **SI exceeds 180%** [3] [1] [4].

Frequently Asked Questions (FAQs)

Q1: What are the common pitfalls of the DLST for 5-ASA, and how can they be mitigated? The DLST has **low sensitivity (around 24-51%)**, leading to a high rate of false-negative results. It also has a **moderate false-positive rate (about 20%)**, which could be due to allergies to drug excipients rather than the active 5-ASA compound [3] [1]. Mitigation strategies include:

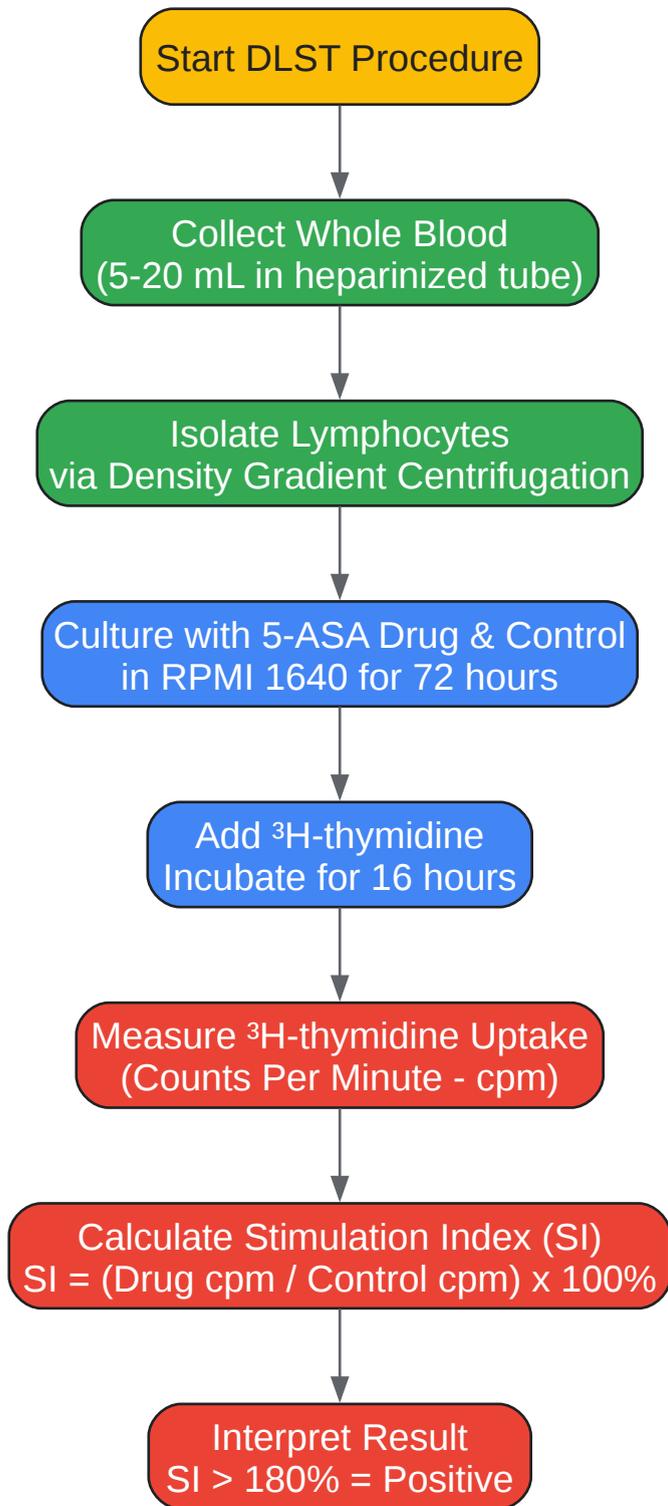
- **Testing Multiple Formulations:** Perform DLST for various 5-ASA formulations (e.g., Pentasa, Asacol). The "mean DLST" or "highest DLST" across formulations has been shown to be more predictive of intolerance and retreatment failure than a test for a single drug alone [3] [5].
- **Clinical Correlation:** Always interpret DLST results in the context of the patient's clinical symptoms. The test is an auxiliary tool and should not be the sole basis for diagnosis [6] [1].

Q2: Can a positive DLST predict the success of retreatment with a different 5-ASA formulation? Yes, the DLST value can be prognostic. Studies found that patients with **higher DLST values** (both for the initial drug and the mean across formulations) had a **significantly higher rate of retreatment failure** with alternative oral mesalamines [3] [5] [4]. This suggests that quantitative SI values, not just a positive/negative result, can aid in clinical decision-making for retreatment.

Q3: What are the typical clinical symptoms of acute 5-ASA intolerance syndrome? The most frequently observed symptoms are **fever (up to 93% of cases)**, **diarrhea**, **abdominal pain**, and **hematochezia (bloody stool)**. These symptoms often mimic an exacerbation of Ulcerative Colitis, making diagnosis challenging. Fever and an elevated C-reactive protein (CRP) in a patient with otherwise mild disease can be a clue to distinguish intolerance from a disease flare [6] [2].

DLST Experimental Workflow

The diagram below outlines the key steps of the DLST procedure.



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To cite this document: Smolecule. [drug-induced lymphocyte stimulation test 5-ASA allergy].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b535018#drug-induced-lymphocyte-stimulation-test-5-asa-allergy>]

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